

inter-laboratory comparison of codeine phosphate analytical methods

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Compound of Interest

Compound Name: CODEINE PHOSPHATE

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A Comparative Guide to Analytical Methods for Codeine Phosphate

This guide provides a comparative analysis of various analytical methods employed for the quantification of **codeine phosphate** in pharmaceutical formulations and biological matrices. The information is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource for method selection and development. The data presented is synthesized from a number of individual validation studies.

Quantitative Performance Data

The following tables summarize the performance characteristics of different analytical methods for **codeine phosphate** analysis. High-Performance Liquid Chromatography (HPLC) is the most predominantly reported technique, demonstrating high accuracy and precision.

Table 1: Performance Characteristics of HPLC Methods for **Codeine Phosphate** Analysis

Method	Linearity Range (µg/mL)	Accuracy (% Recovery)	Precision (RSD %)	LOD (µg/mL)	LOQ (µg/mL)	Reference
RP-HPLC	6-60	99.33-100.3	Not Specified	Not Specified	Not Specified	[1]
UHPLC	Not Specified	Validated	Validated	Validated	Validated	[2][3]
HPLC (Simultaneous Assay)	Not Specified	96.99-102.40	2.64-8.85	Not Specified	Not Specified	[4]
HPLC (in human plasma)	0.01-0.1 (10-100 ng/mL)	Not Specified	2.2-7.4	0.004	0.01	[5]

Table 2: Other Analytical Techniques for Codeine Analysis

Method	Application	Key Findings	Reference
Micellar Electrokinetic Chromatography	Determination in tablets	Method validated and suitable for intended purpose.	[6]
Colorimetric Assays (e.g., Marquis, Mecke)	Qualitative Detection	Simple and rapid, but lack selectivity for different opioids.	[7]
GC-MS	Analysis in hair	Good qualitative performance, but quantitative results varied between labs.	[8]
UV-VIS Spectroscopy (with CLS algorithm)	Simultaneous determination with Paracetamol	An alternative to HPLC, though spectral overlap can be a challenge.	[9]

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of analytical results. Below are summaries of experimental protocols for key HPLC methods cited in the literature.

1. RP-HPLC for Paracetamol and **Codeine Phosphate** in Tablets^[1]

- Instrument: High-Performance Liquid Chromatograph
- Column: LiChrospher® RP-18
- Mobile Phase: Isocratic elution with a mixture of Acetonitrile and Buffer solution (pH=2.5) in a 15:85 ratio.
- Flow Rate: 1.0 ml/min
- Detection: UV at 210 nm

2. UHPLC for **Codeine Phosphate** and its Impurities^{[2][3]}

- Instrument: Waters Acquity UHPLC® with TUV and PDA systems
- Column: Waters Acquity, BEH, C18, 2.1x100 mm, 1.7 µm particle size
- Mobile Phase: Gradient mode with a mixture of component A and acetonitrile.
- Flow Rate: 0.3 mL/min
- Column Temperature: 25°C
- Injection Volume: 5µL
- Detection: UV at 245 nm

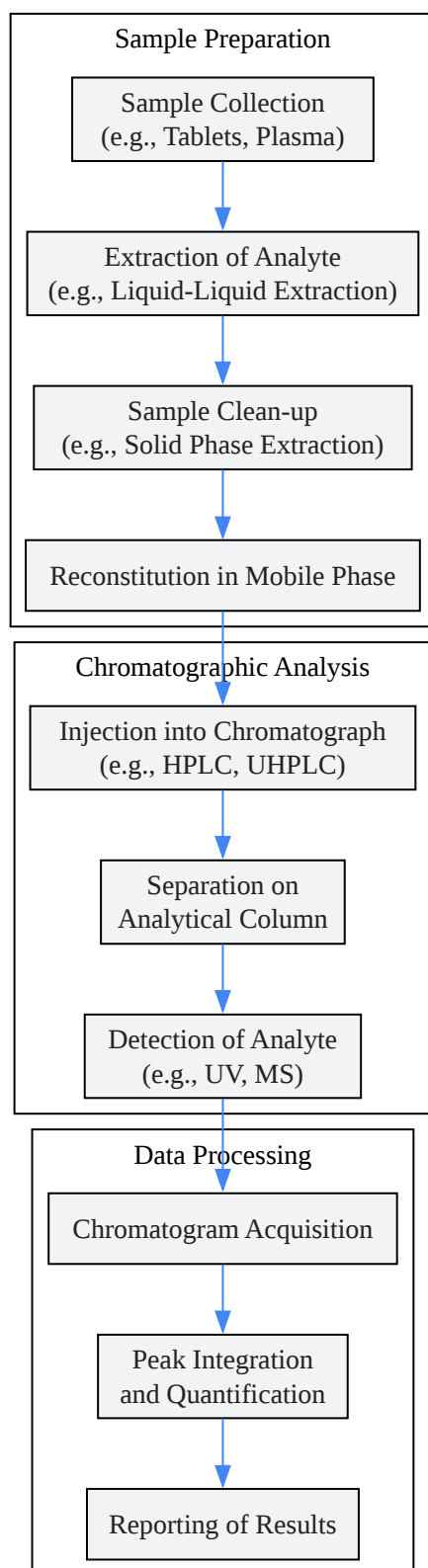
3. HPLC for Codeine in Human Plasma^[5]

- Sample Preparation:
 - Alkalinize 2 mL of plasma and add internal standard.

- Extract twice with 6 mL of hexane/dichloromethane (2/1 by vol).
- Combine organic extracts and wash with 1 mL of 50 mmol/L NaOH.
- Evaporate the extract to dryness under nitrogen.
- Reconstitute the residue in 200 μ L of HPLC mobile phase.
- Chromatographic Conditions:
 - Mobile Phase: Methanol/water (21/79 by vol), containing 1.5 g of phosphoric acid per liter.
 - Flow Rate: 2 mL/min
 - Column: Operated at ambient temperature.
 - Injection Volume: 50 μ L aliquot

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of **codeine phosphate** using a chromatographic method, from sample preparation to data analysis.



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Caption: A generalized workflow for the chromatographic analysis of **codeine phosphate**.

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